

# spectroscopic data (NMR, IR) for 4-Bromophenylhydrazine hydrochloride

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## Compound of Interest

**Compound Name:** 4-Bromophenylhydrazine hydrochloride

**Cat. No.:** B1655769

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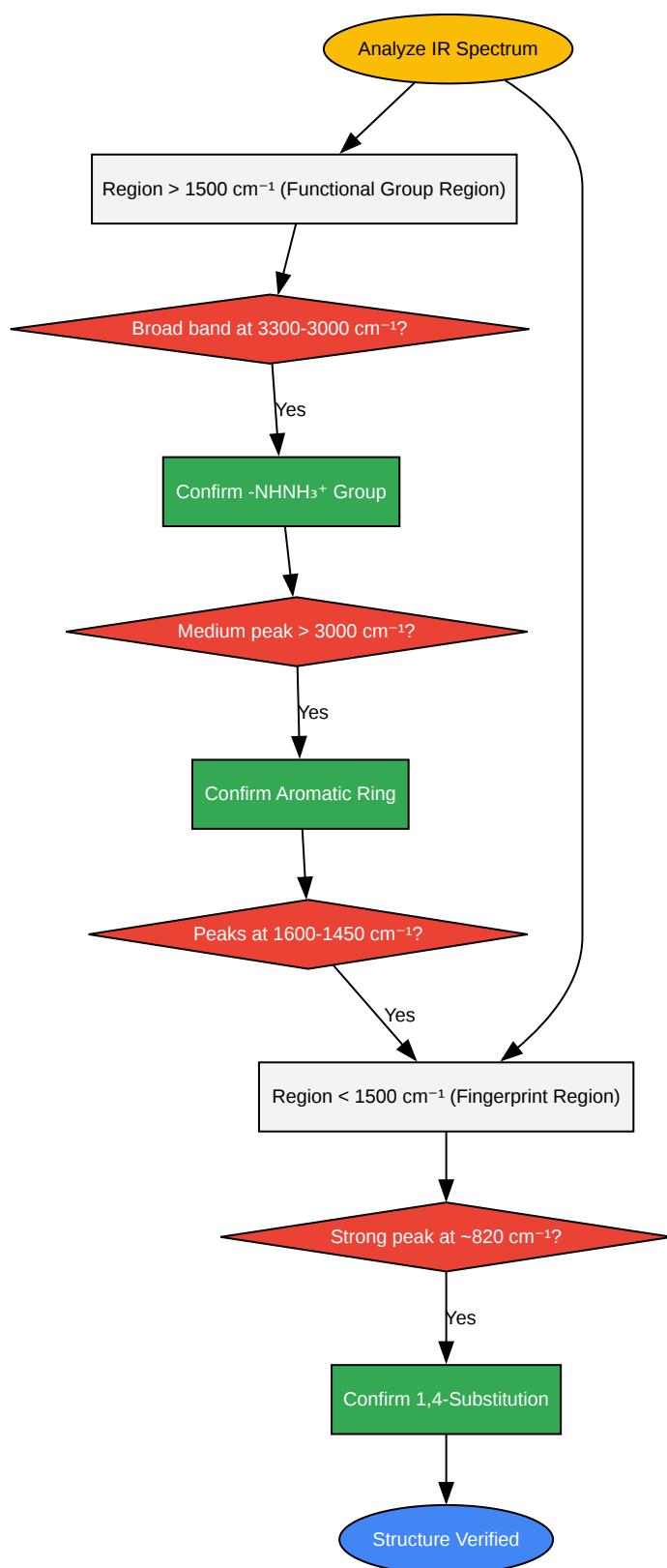
An In-depth Technical Guide to the Spectroscopic Characterization of **4-Bromophenylhydrazine Hydrochloride**

## Introduction

**4-Bromophenylhydrazine hydrochloride** (CAS No: 622-88-8; Molecular Formula:  $C_6H_8BrClN_2$ ) is a vital chemical intermediate widely employed in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[1]</sup> Its utility primarily stems from its application in the Fischer indole synthesis and as a precursor for various heterocyclic compounds.<sup>[1]</sup> Given its role in complex molecular construction, unequivocal structural verification and purity assessment are paramount. This guide provides a comprehensive analysis of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for **4-Bromophenylhydrazine hydrochloride**, offering researchers a detailed reference for its characterization. The methodologies and interpretations presented herein are grounded in fundamental spectroscopic principles and validated through reference data, ensuring a trustworthy and authoritative resource.

## Molecular Structure and Spectroscopic Overview

The structure of **4-Bromophenylhydrazine hydrochloride** features a para-substituted benzene ring, a key feature that dictates its spectroscopic signature. The protonated hydrazine moiety ( $-NHNH_3^+$ ) further imparts distinct characteristics to both NMR and IR spectra. Understanding these structural elements is the foundation for accurate spectral interpretation.

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## References

- 1. 4-Bromophenylhydrazine hydrochloride | 622-88-8 [chemicalbook.com]
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